

environmental fate and transport of Monohexyl Phthalate

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Compound of Interest

Compound Name: Monohexyl Phthalate

Cat. No.: B122986

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An in-depth guide to the environmental fate and transport of **Monohexyl Phthalate** (MHP), prepared for researchers, scientists, and drug development professionals.

Introduction

Monohexyl Phthalate (MHP), with the chemical formula $C_{14}H_{18}O_4$, is a monoester metabolite of the plasticizer dihexyl phthalate (DHP) and other phthalate esters containing a hexyl group. [1] While not produced in large quantities itself, its prevalence in the environment is primarily due to the degradation of parent phthalate compounds used extensively in the manufacturing of plastics, coatings, and various consumer products to enhance flexibility and durability. [1][2] [3] Understanding the environmental fate and transport of MHP is crucial as it is an intermediate in the degradation pathway of more complex phthalates and its toxicological profile is of significant interest. [4][5][6][7] This document provides a comprehensive technical overview of MHP's physicochemical properties, degradation pathways, mobility in various environmental compartments, and the experimental methodologies used to study these processes.

Physicochemical Properties of Monohexyl Phthalate

The environmental behavior of a chemical is fundamentally governed by its physicochemical properties. These parameters determine its partitioning between air, water, soil, and biota. Key properties for **Monohexyl Phthalate** are summarized below.

Property	Value	Unit	Reference
Identifier			
CAS Number	24539-57-9	-	[2]
Molecular Formula	C ₁₄ H ₁₈ O ₄	-	[2][8]
Molecular Weight	250.29	g/mol	[1][2][8]
Physical Properties			
Physical State	Colorless to light yellow liquid	-	[2]
Melting Point	-45.7	°C	[9]
Environmental Partitioning			
Water Solubility	Limited / Sparingly Soluble	-	[2][10]
Log K _{ow} (Octanol-Water Partition Coefficient)	4.2 (Computed)	-	[11]

Environmental Fate of Monohexyl Phthalate

The fate of MHP in the environment is determined by a combination of transport and transformation processes. The primary transformation processes are biodegradation, hydrolysis, and photolysis.

Biodegradation

Biodegradation is considered the most significant removal pathway for phthalate esters and their metabolites in the environment.[12][13][14] Microorganisms utilize esterases to hydrolyze the ester bonds, initiating the degradation process.

- **Aerobic Biodegradation:** Under aerobic conditions, MHP is readily biodegradable. Studies on mono-alkyl phthalate esters (MPEs) in both marine and freshwater sediments have shown

rapid degradation, with half-lives ranging from 16 to 39 hours at 22°C.[15] The process begins with the hydrolysis of the remaining ester bond to form phthalic acid and hexanol.[1][16] Phthalic acid is then further metabolized by bacteria through dihydroxylation to intermediates like protocatechuate, which subsequently enters central metabolic pathways via ring cleavage.[16]

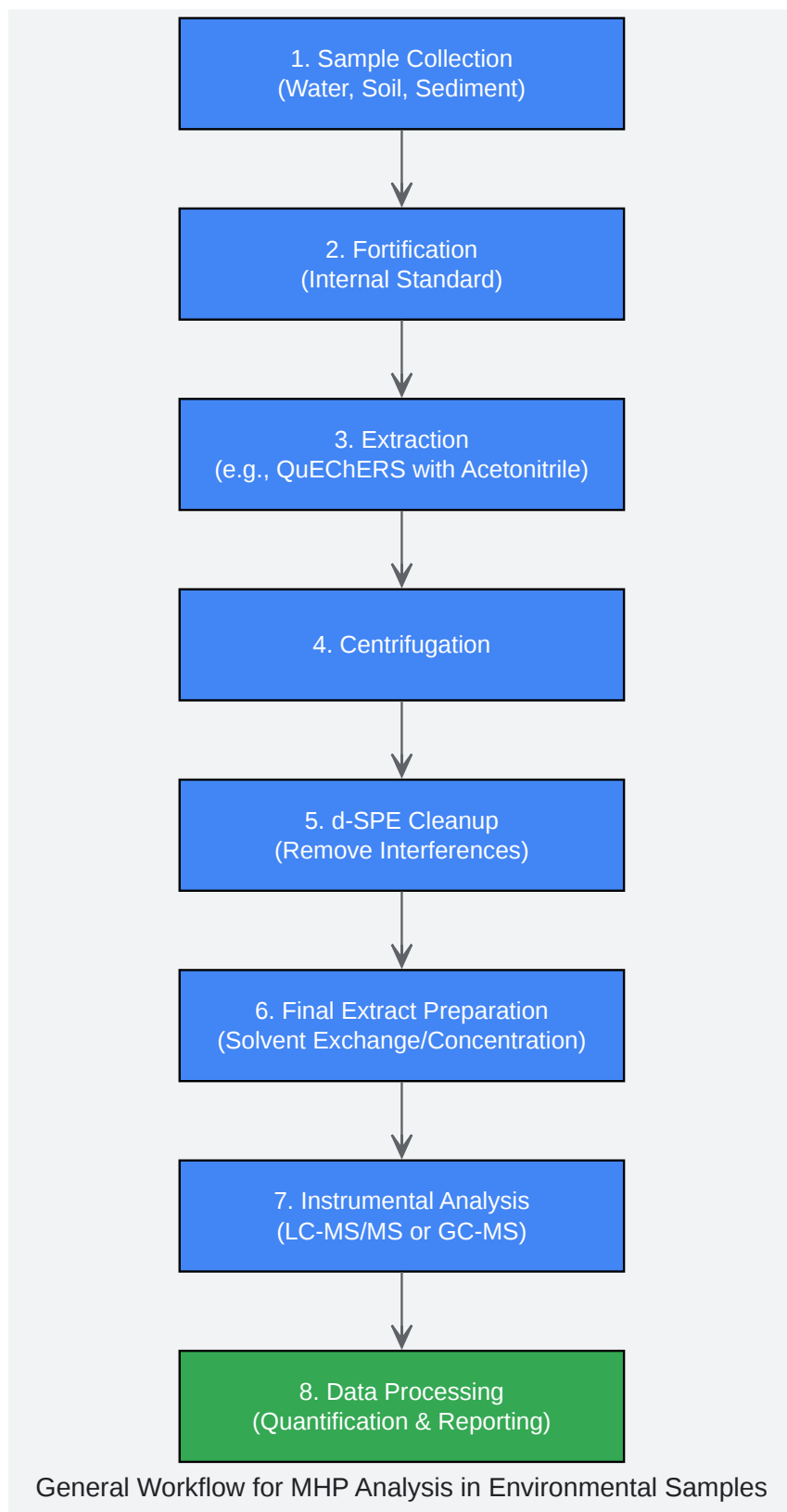
- **Anaerobic Biodegradation:** While aerobic degradation is primary, some phthalates have been shown to degrade under anaerobic conditions, though typically at slower rates.[13][15]

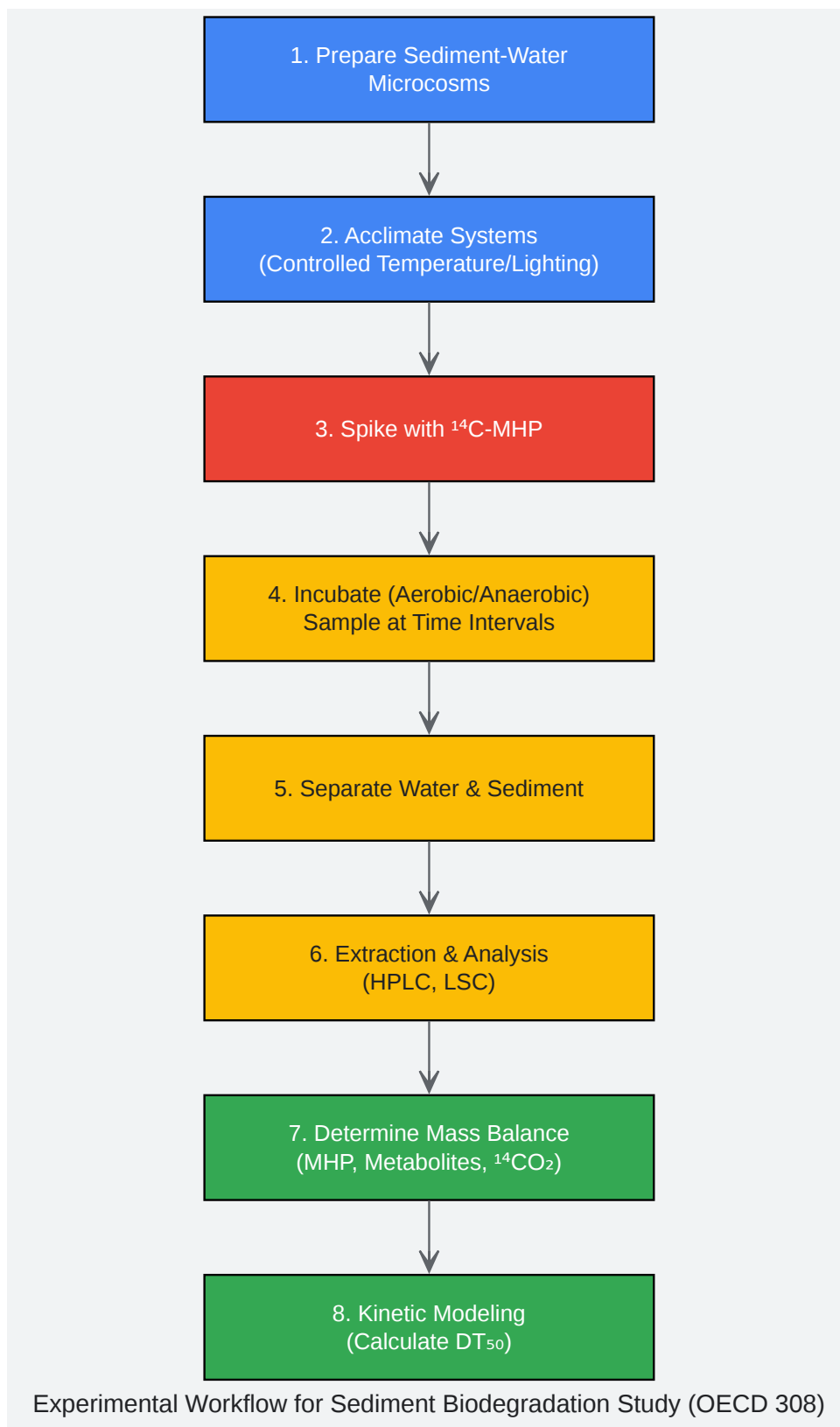
Table 2: Biodegradation Half-Lives of Mono-Alkyl Phthalate Esters

Environment	Condition	Temperature (°C)	Half-Life (hours)	Reference
Marine Sediment	Aerobic	22	18 ± 4 to 35 ± 10	[15]
Freshwater Sediment	Aerobic	22	16 ± 2 to 39 ± 6	[15]

The biodegradation of a parent compound, Dihexyl Phthalate, into MHP and its subsequent degradation is a key pathway.







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